experimental protocols for using 1,4-Dioxane-2,5-dimethanol

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Compound of Interest

Compound Name:	*1,4-Dioxane-2,5-dimethanol*
CAS No.:	*14236-12-5*
Cat. No.:	*B026839*

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An In-Depth Guide to the Experimental Applications of **1,4-Dioxane-2,5-dimethanol**

Abstract

1,4-Dioxane-2,5-dimethanol is a versatile, bifunctional chemical compound characterized by a stable 1,4-dioxane core flanked by two primary hydroxymethyl groups. This unique structure renders it an invaluable building block in contemporary chemical synthesis. Its primary utility is demonstrated in polymer chemistry, where it serves as a robust initiator for ring-opening polymerization (ROP) of cyclic esters and as a crosslinking agent for creating complex three-dimensional polymer networks. Furthermore, the inherent stereochemistry and reactive hydroxyl groups make it a valuable scaffold for the synthesis of complex molecules in medicinal chemistry and drug development. This guide provides a comprehensive overview of its properties, core applications, and detailed, field-proven experimental protocols for its effective use in a research setting.

Introduction and Physicochemical Profile

1,4-Dioxane-2,5-dimethanol, with CAS number 14236-12-5, is a white to off-white solid at room temperature.[1] The two primary alcohol functionalities are the key to its reactivity,

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allowing it to participate in reactions typical of diols, such as esterification, etherification, and urethane formation. Unlike its namesake, the solvent 1,4-dioxane, this compound is a solid and possesses a significantly different safety and application profile. Its low solubility in water necessitates the use of organic solvents for most reactions.[2][3]

Property	Value	Source
IUPAC Name	[5-(hydroxymethyl)-1,4-dioxan-2-yl]methanol	[4]
CAS Number	14236-12-5	[1][2][4]
Molecular Formula	$C_6H_{12}O_4$	[2][4]
Molecular Weight	148.16 g/mol	[2][4]
Appearance	White to Off-White Solid/Powder	[1][3]
Melting Point	91 °C	[2]
Storage Conditions	2-8°C, protected from moisture	[1][2]

Core Application Areas and Underlying Mechanisms

The utility of **1,4-Dioxane-2,5-dimethanol** stems from its bifunctional nature, enabling its integration into larger molecular architectures.

Role in Ring-Opening Polymerization (ROP)

The most prominent application is its role as a diol initiator in the ROP of cyclic monomers, particularly lactones (e.g., ε-caprolactone) and lactides (e.g., L-lactide, D,L-lactide).

Causality: The hydroxyl groups, in the presence of a suitable catalyst such as Tin(II) 2-ethylhexanoate ($Sn(Oct)_2$), initiate polymerization by nucleophilically attacking the carbonyl carbon of the cyclic ester.[5] Because **1,4-Dioxane-2,5-dimethanol** has two initiating sites, the polymer chains grow outwards from both ends of the molecule. This results in the formation of linear polymers, typically ABA triblock copolymers or simple diols of the polymerized monomer, where the "B" block is the initiator core. This method provides excellent control over the final polymer's molecular weight, which can be predicted by the initial monomer-to-initiator ratio.

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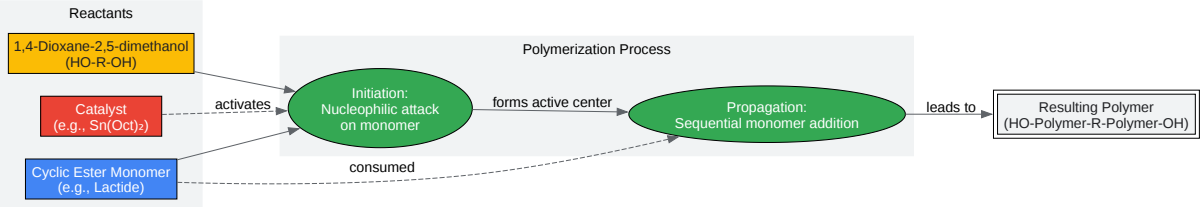

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*ROP mechanism initiated by **1,4-Dioxane-2,5-dimethanol**.*

Application as a Crosslinking or Chain-Extending Agent

The diol functionality allows **1,4-Dioxane-2,5-dimethanol** to act as a crosslinker or chain extender in polycondensation reactions.

Causality: When reacted with molecules containing two or more complementary functional groups (e.g., diisocyanates, diacyl chlorides, or dicarboxylic acids), it forms covalent bonds that link separate polymer chains together. In polyurethane synthesis, it reacts with diisocyanates to form urethane linkages. In polyester synthesis, it forms ester bonds. This creates a network structure that enhances the material's mechanical strength, thermal stability, and chemical resistance.

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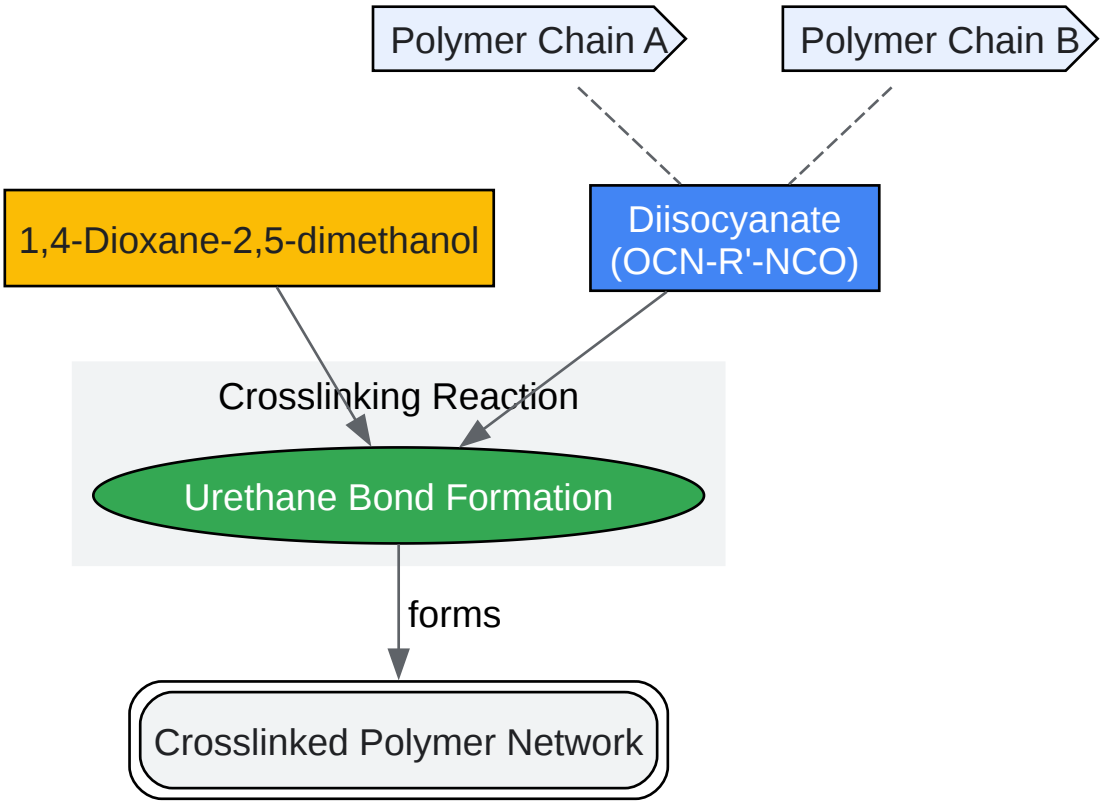

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Crosslinking action with a diisocyanate to form a network.

Safety and Handling

While specific, comprehensive safety data for **1,4-Dioxane-2,5-dimethanol** is not as widely published as for more common reagents, standard laboratory procedures for handling solid organic chemicals must be followed. It is critical not to conflate its safety profile with that of the solvent 1,4-dioxane (CAS 123-91-1), which is a highly flammable liquid and a suspected carcinogen.[6]

Core Precautionary Measures:

- Consult SDS: Always obtain and read the Safety Data Sheet (SDS) provided by the supplier before use.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves.

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- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Storage: Store in a tightly sealed container in a cool, dry place (2-8°C is recommended) to prevent degradation and moisture absorption.[2]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Detailed Experimental Protocols

The following protocols are designed to be self-validating, with clear steps for both synthesis and characterization.

Protocol 1: Synthesis of a Poly(D,L-lactide) Diol via ROP

This protocol details the synthesis of a low molecular weight poly(D,L-lactide) (PDLLA) terminated with hydroxyl groups, using **1,4-Dioxane-2,5-dimethanol** as the initiator. This material is a precursor for creating biodegradable block copolymers or networks.

A. Materials and Equipment

- D,L-Lactide (recrystallized from ethyl acetate and dried under vacuum)
- **1,4-Dioxane-2,5-dimethanol**
- Tin(II) 2-ethylhexanoate ($Sn(Oct)_2$)
- Anhydrous Toluene
- Methanol (for precipitation)
- Schlenk flask and manifold (or glovebox)
- Magnetic stirrer and heat block
- Standard glassware

B. Experimental Workflow Diagram

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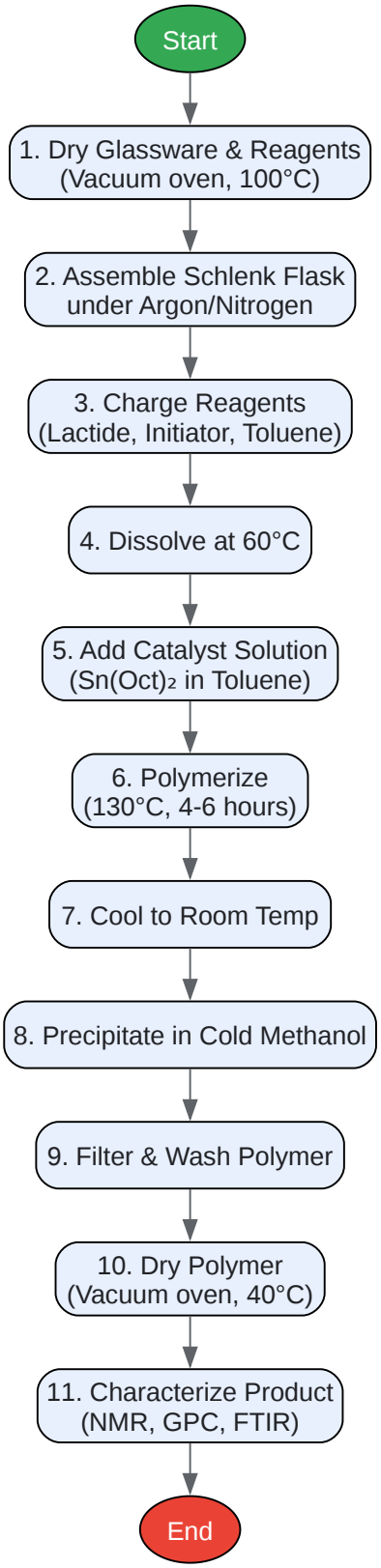

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Workflow for the synthesis of a PDLLA diol.

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C. Step-by-Step Procedure

- Preparation (Causality: ROP is highly sensitive to water, which can act as a competing initiator and lead to poor molecular weight control. All steps must be performed under anhydrous conditions.)
  - Dry all glassware in an oven at >100°C overnight and cool under a stream of dry argon or nitrogen.
  - Ensure D,L-lactide and **1,4-Dioxane-2,5-dimethanol** are thoroughly dried under vacuum.
- Reaction Setup
  - In a dry Schlenk flask under an inert atmosphere, add D,L-Lactide (e.g., 5.0 g) and **1,4-Dioxane-2,5-dimethanol**. The amount of initiator determines the target molecular weight (e.g., for a target Mn of 2000 g/mol , use ~0.37 g).
  - Add anhydrous toluene (e.g., 15 mL) to dissolve the reactants.
  - Stir the mixture at 60°C until all solids are dissolved.
- Initiation
  - Prepare a stock solution of $Sn(Oct)_2$ in anhydrous toluene (e.g., 100 mg/mL).
  - Using a dry syringe, inject the required amount of catalyst solution into the reaction flask. A monomer-to-catalyst ratio of 2000:1 to 5000:1 is typical.
- Polymerization
  - Immerse the flask in a preheated oil bath at 130°C.
  - Allow the reaction to proceed with vigorous stirring for 4-6 hours. The solution will become noticeably more viscous.
- Purification
  - Remove the flask from the heat and allow it to cool to room temperature.

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- Dissolve the viscous polymer solution in a minimal amount of dichloromethane (CH_2Cl_2).
- Slowly pour the polymer solution into a beaker of cold, rapidly stirring methanol (at least 10x the volume of the CH_2Cl_2 solution).
- The polymer will precipitate as a white, sticky solid.
- Decant the methanol and wash the polymer two more times with fresh methanol.

- Drying
  - Collect the polymer and dry it in a vacuum oven at 40°C for 24-48 hours until a constant weight is achieved.

Protocol 2: Characterization of the Synthesized Polymer

This protocol outlines the standard analytical techniques to validate the successful synthesis of the target PDLLA diol.

A. ^1H NMR Spectroscopy (for Structure and Conversion)

- Dissolve ~10 mg of the dried polymer in 0.7 mL of deuterated chloroform ($CDCl_3$).
- Acquire the ^1H NMR spectrum.
- Expected Result: The spectrum should show characteristic peaks for the PDLLA backbone (a quartet at ~5.15 ppm and a doublet at ~1.57 ppm). The absence of the lactide monomer peak (~5.03 ppm) indicates high conversion. Signals from the initiator core should be visible, confirming its incorporation.

B. Gel Permeation Chromatography (GPC) (for Molecular Weight and Polydispersity)

- Prepare a solution of the polymer in a suitable solvent (e.g., THF or $CHCl_3$) at a concentration of ~2-3 mg/mL.
- Filter the solution through a 0.22 µm syringe filter.
- Analyze using a GPC system calibrated with polystyrene standards.

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- Expected Result: A monomodal and relatively narrow peak. The number-average molecular weight (Mn) should be close to the theoretical value calculated from the monomer/initiator ratio. The polydispersity index (PDI = Mw/Mn) should ideally be below 1.5, indicating a controlled polymerization.

Analysis	Expected Outcome	Rationale
Appearance	White, solid polymer	Successful polymerization and precipitation.
^{1}H NMR	PDLLA peaks present, monomer peak absent	Confirms chemical structure and high monomer conversion.
GPC	Mn near theoretical, PDI < 1.5	Demonstrates a controlled polymerization process.
FTIR	Strong C=O stretch (~1750 cm^{-1}), broad O-H stretch (~3500 cm^{-1})	Confirms ester formation and presence of terminal hydroxyl groups.

Troubleshooting

- Problem: Final molecular weight is much lower than theoretical, and/or PDI is high (>2.0).
  - Probable Cause: Presence of moisture or other impurities acting as uncontrolled initiators.
  - Solution: Ensure rigorous drying of all reagents and glassware. Purify monomers and solvents immediately before use.
- Problem: Low monomer conversion.
  - Probable Cause: Insufficient reaction time, low temperature, or deactivated catalyst.
  - Solution: Increase polymerization time or temperature moderately. Verify the activity of the catalyst; use a fresh batch if necessary.

Conclusion

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1,4-Dioxane-2,5-dimethanol is a highly effective and versatile reagent for researchers in materials science and medicinal chemistry. Its primary utility as a bifunctional initiator for ring-opening polymerization allows for the precise synthesis of well-defined polymers. By understanding the core mechanisms and adhering to meticulous, anhydrous experimental techniques, scientists can leverage this compound to develop novel biodegradable materials, advanced polymer architectures, and complex molecular scaffolds for drug discovery.

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